

Essential Safety and Disposal Procedures for ASP2535

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Compound of Interest

Compound Name: ASP2535

Cat. No.: B1665297

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Disclaimer: As a specific Safety Data Sheet (SDS) for **ASP2535** is not readily available, the following information is based on general best practices for handling and disposing of potent, centrally-active research compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to always perform a risk assessment before handling any research chemical.

ASP2535 is a potent, orally bioavailable, and selective glycine transporter-1 (GlyT1) inhibitor. [1][2][3] Due to its biological activity, it should be handled with care to avoid accidental exposure. The following guidelines provide a framework for its safe handling and disposal in a laboratory setting.

Handling and Storage of ASP2535

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Quantitative Data Summary:

Parameter	Value	Source
Purity	99.44%	MedChemExpress
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	MedChemExpress[1]
In Vitro IC50 (rat GlyT1)	92 nM	MedChemExpress[1]

Experimental Protocol: Reconstitution and Storage of Stock Solutions

To minimize degradation from repeated freeze-thaw cycles, it is recommended to prepare aliquots of the stock solution.

- **Reconstitution:** Based on the desired concentration and experimental needs, dissolve the solid **ASP2535** in a suitable solvent, such as DMSO. For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **ASP2535** in the calculated volume of DMSO.
- **Aliquoting:** Once the compound is fully dissolved, divide the stock solution into smaller, single-use aliquots in appropriate storage vials.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Step-by-Step Disposal Procedure for ASP2535

The disposal of **ASP2535** and any contaminated materials must be carried out in accordance with federal, state, and local environmental control regulations.

Personal Protective Equipment (PPE) Required:

- **Eye Protection:** Safety glasses or goggles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** Laboratory coat.

Disposal of Unused Solid **ASP2535**:

- Collection: Collect any unused or waste solid **ASP2535** in a clearly labeled, sealed container.
- Labeling: The label should include the chemical name ("**ASP2535**"), the approximate quantity, and the words "Hazardous Waste" or as directed by your institution's EHS.
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's EHS-approved hazardous waste management service.

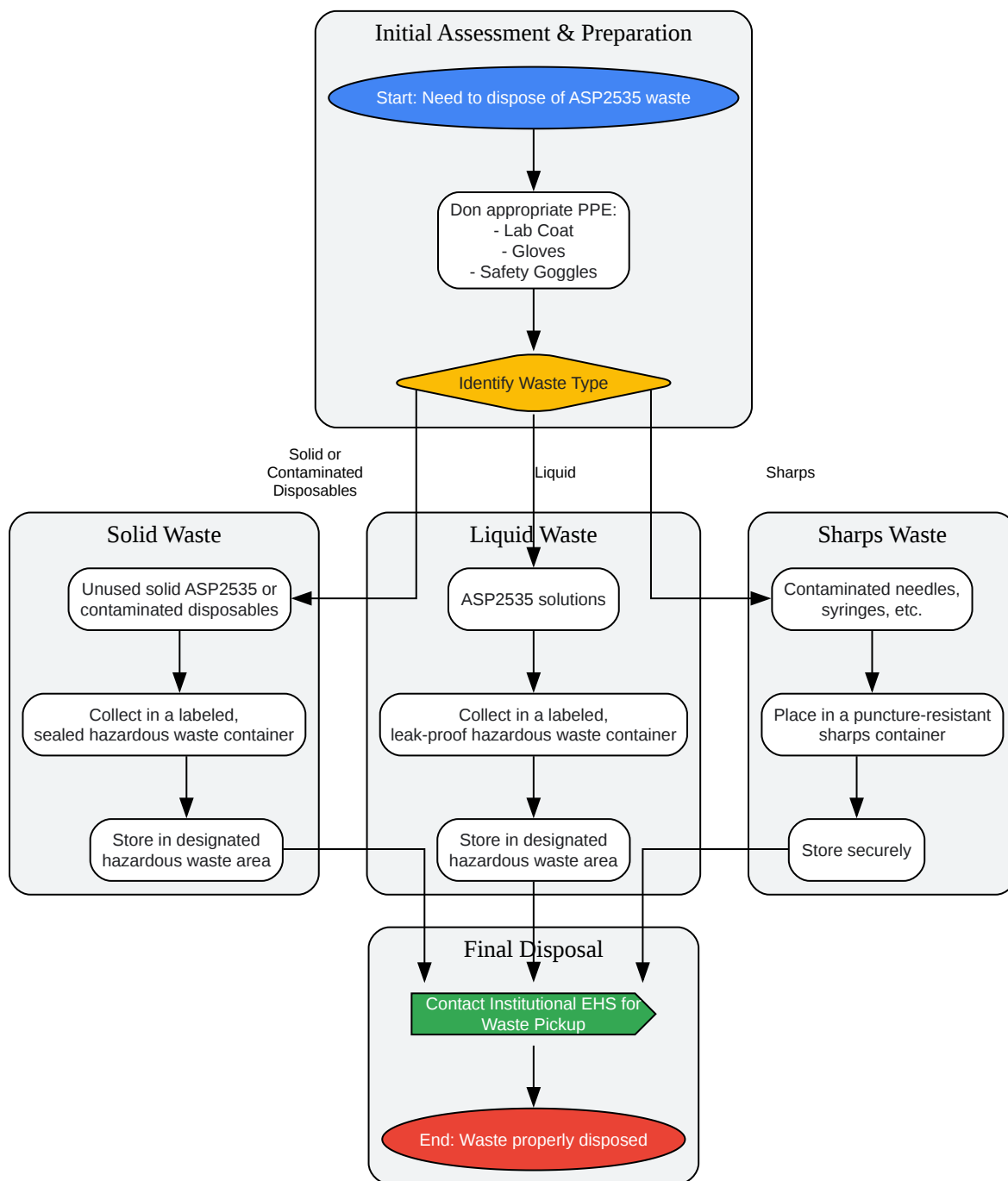
Disposal of **ASP2535** Solutions and Contaminated Labware:

- Liquid Waste:
 - Collect all solutions containing **ASP2535** in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Do not pour **ASP2535** solutions down the drain.
- Contaminated Labware (e.g., pipette tips, vials, gloves):
 - Place all disposable labware that has come into contact with **ASP2535** into a designated hazardous waste bag or container.
 - Ensure the container is sealed to prevent leakage.
- Sharps (e.g., needles, scalpels):
 - Dispose of any sharps contaminated with **ASP2535** in a designated, puncture-resistant sharps container.
- Decontamination:
 - Wipe down all surfaces that may have come into contact with **ASP2535** with an appropriate decontaminating solution.
 - Dispose of the cleaning materials as hazardous waste.

- Final Disposal:
 - All containers of **ASP2535** waste (solid, liquid, and contaminated materials) should be disposed of through your institution's hazardous waste program.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ASP2535** and associated waste in a research laboratory setting.



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Caption: **ASP2535** Disposal Workflow Diagram.

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References

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